

# The Chemical Architecture of Metronidazole: A Technical Guide

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Metrazoline

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Metronidazole, a cornerstone in the treatment of anaerobic and protozoal infections, possesses a well-defined chemical structure that is fundamental to its therapeutic activity. This technical guide provides an in-depth exploration of the molecular structure of Metronidazole, detailing its key identifiers, physicochemical properties, and the experimental protocols utilized for its structural elucidation.

## Core Chemical Identity

Metronidazole is chemically known as 2-(2-methyl-5-nitro-1H-imidazol-1-yl)ethanol.[1] Its structure is characterized by a 5-nitroimidazole heterocyclic ring, which is the cornerstone of its biological activity, substituted with a methyl group and an ethanol side chain.

Identifier	Value
IUPAC Name	2-(2-methyl-5-nitro-1H-imidazol-1-yl)ethanol
Chemical Formula	C <sub>6</sub> H <sub>9</sub> N <sub>3</sub> O <sub>3</sub>
Molecular Weight	171.15 g/mol
CAS Number	443-48-1
InChI Key	VAOCPAMSLUNLGC-UHFFFAOYSA-N

## Physicochemical Properties

Metronidazole is a white to pale yellow crystalline powder.[2] It exhibits solubility in water and ethanol, and is sparingly soluble in ether and chloroform.

Property	Value
Melting Point	159-163 °C
Solubility in Water	10 g/L at 20 °C
pKa	2.6

## Structural Elucidation: Experimental Methodologies

The definitive structure of Metronidazole has been established through a combination of spectroscopic and crystallographic techniques. The following sections detail the typical experimental protocols for these analyses.

### Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is instrumental in determining the carbon-hydrogen framework of Metronidazole.

#### 3.1.1. <sup>1</sup>H NMR Spectroscopy

- Instrumentation: A 400 MHz NMR spectrometer.
- Sample Preparation: A 5-10 mg sample of Metronidazole is dissolved in approximately 0.75 mL of deuterated dimethyl sulfoxide (DMSO-d<sub>6</sub>).
- Acquisition Parameters:
  - Pulse Program: Standard single-pulse sequence.
  - Acquisition Time: 2-4 seconds.
  - Relaxation Delay: 1-5 seconds.
  - Number of Scans: 16-64 scans.

- Chemical Shift Reference: Tetramethylsilane (TMS) at 0.00 ppm.

### 3.1.2. $^{13}\text{C}$ NMR Spectroscopy

- Instrumentation: A 100 MHz NMR spectrometer.
- Sample Preparation: A 20-50 mg sample of Metronidazole is dissolved in approximately 0.75 mL of DMSO- $\text{d}_6$ .
- Acquisition Parameters:
  - Pulse Program: Proton-decoupled pulse sequence (e.g., zgpg30).
  - Acquisition Time: 1-2 seconds.
  - Relaxation Delay: 2-10 seconds.
  - Number of Scans: 1024-4096 scans.
  - Chemical Shift Reference: DMSO- $\text{d}_6$  at 39.52 ppm.

## Mass Spectrometry (MS)

Mass spectrometry provides information about the molecular weight and fragmentation pattern of Metronidazole.

### 3.2.1. Gas Chromatography-Mass Spectrometry (GC-MS)

- Instrumentation: A gas chromatograph coupled to a mass spectrometer with an electron ionization (EI) source.
- Sample Preparation: A dilute solution of Metronidazole in a volatile organic solvent such as methanol or acetone.
- GC Parameters:
  - Column: A nonpolar capillary column (e.g., 30 m x 0.25 mm, 0.25  $\mu\text{m}$  film thickness).
  - Injector Temperature: 250  $^{\circ}\text{C}$ .

- Oven Temperature Program: Initial temperature of 100 °C, hold for 1 minute, then ramp to 280 °C at 20 °C/min, and hold for 5 minutes.
- Carrier Gas: Helium at a constant flow rate of 1 mL/min.
- MS Parameters:
  - Ionization Mode: Electron Ionization (EI) at 70 eV.
  - Mass Range: m/z 40-400.
  - Source Temperature: 230 °C.

### 3.2.2. Liquid Chromatography-Mass Spectrometry (LC-MS/MS)

- Instrumentation: A high-performance liquid chromatograph coupled to a tandem mass spectrometer with an electrospray ionization (ESI) source.
- Sample Preparation: A solution of Metronidazole in the mobile phase.
- LC Parameters:
  - Column: A C18 reversed-phase column (e.g., 150 mm x 4.6 mm, 5 µm particle size).
  - Mobile Phase: A gradient of water with 0.1% formic acid (A) and acetonitrile with 0.1% formic acid (B).
  - Flow Rate: 0.5 mL/min.
- MS/MS Parameters:
  - Ionization Mode: Positive ion electrospray ionization (ESI+).
  - Scan Mode: Multiple Reaction Monitoring (MRM) for the transition of the parent ion to a specific daughter ion.

## Fourier-Transform Infrared (FTIR) Spectroscopy

FTIR spectroscopy is used to identify the functional groups present in the Metronidazole molecule.

- Instrumentation: A Fourier-transform infrared spectrometer.
- Sample Preparation: The sample can be prepared as a KBr pellet or analyzed using an Attenuated Total Reflectance (ATR) accessory.
- Acquisition Parameters:
  - Spectral Range: 4000-400  $\text{cm}^{-1}$ .
  - Resolution: 4  $\text{cm}^{-1}$ .
  - Number of Scans: 16-32 scans.

## Single-Crystal X-ray Diffraction

This technique provides the precise three-dimensional arrangement of atoms in the crystalline state.

- Crystal Growth: Single crystals of Metronidazole suitable for X-ray diffraction can be grown by slow evaporation of a saturated solution in a suitable solvent like ethanol or acetone.
- Data Collection:
  - Instrumentation: A single-crystal X-ray diffractometer equipped with a Mo  $K\alpha$  ( $\lambda = 0.71073 \text{ \AA}$ ) or Cu  $K\alpha$  ( $\lambda = 1.54184 \text{ \AA}$ ) radiation source.
  - Temperature: Data is typically collected at low temperatures (e.g., 100 K) to minimize thermal vibrations.
  - Data Collection Strategy: A series of diffraction images are collected over a range of crystal orientations.
- Structure Solution and Refinement: The collected diffraction data is used to solve the crystal structure using direct methods and refine the atomic positions and thermal parameters. A

study on a derivative, metronidazole benzoate, revealed a triclinic crystal system with the P-1 space group.[3]

## Chemical Structure Diagram

The following diagram illustrates the 2D chemical structure of Metronidazole.

Caption: 2D Chemical Structure of Metronidazole.

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## References

- 1. google.com [google.com]
- 2. researchgate.net [researchgate.net]
- 3. X-ray structural characterization of anhydrous metronidazole benzoate and metronidazole benzoate monohydrate - PubMed [pubmed.ncbi.nlm.nih.gov]
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Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

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